

Introduction: The Foundational Role of Short-Chain PEG Linkers in Modern Bioconjugation

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	Hydroxy-PEG2-CH ₂ CH ₂ COO-
	PEG2-propionic acid
Cat. No.:	B15073145

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In the landscape of advanced therapeutics, particularly in the design of Antibody-Drug Conjugates (ADCs) and Proteolysis-Targeting Chimeras (PROTACs), the linker molecule is not merely a passive spacer but a critical determinant of a conjugate's success.^{[1][2]} It profoundly influences stability, solubility, pharmacokinetics, and the overall therapeutic index.^[3] Among the diverse classes of linkers, short-chain, monodisperse polyethylene glycol (PEG) linkers have become essential tools for drug development professionals.^{[4][5]}

This guide provides a detailed examination of a fundamental building block in this class: the Hydroxy-PEG2-linker. We will dissect its core physicochemical properties, provide field-proven experimental protocols for its characterization and functionalization, and explain the causal relationships between its structure and its function in complex bioconjugates. This document is intended for researchers, chemists, and drug development scientists who require a deep, practical understanding of this versatile molecule.

Core Physicochemical Profile

The Hydroxy-PEG2-linker, systematically named 2-(2-hydroxyethoxy)ethoxyethanol, is a discrete, monodisperse PEG molecule. Unlike polydisperse PEG polymers, which have a range of molecular weights, each Hydroxy-PEG2-linker molecule has a precise and defined structure, ensuring consistency in bioconjugation and the final product's homogeneity.^[6]

Molecular Structure and Composition

The fundamental structure consists of two repeating ethylene oxide units terminated by a primary hydroxyl group. This structure is the source of its unique and highly advantageous properties.

Hydroxy-PEG2-Linker Structure



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- To cite this document: BenchChem. [Introduction: The Foundational Role of Short-Chain PEG Linkers in Modern Bioconjugation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15073145#physicochemical-properties-of-hydroxy-peg2-linker\]](https://www.benchchem.com/product/b15073145#physicochemical-properties-of-hydroxy-peg2-linker)

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